

Prudent Disposal of Tilfrinib: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tilfrinib*

Cat. No.: *B611377*

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Disclaimer: Specific disposal guidelines for **Tilfrinib** have not been officially published. The following procedures are based on established best practices for the disposal of potent, research-grade chemical compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

Tilfrinib is a potent and selective inhibitor of breast tumor kinase (Brk), also known as protein tyrosine kinase 6 (PTK6), and is utilized in cancer research.^{[1][2]} Proper handling and disposal are paramount to ensure personnel safety and environmental protection. This guide provides essential information for the safe management and disposal of **Tilfrinib** in a laboratory setting.

Key Chemical and Safety Data

A comprehensive understanding of **Tilfrinib**'s properties is the first step toward safe handling and disposal.

Property	Value	Source
CAS Number	1600515-49-8	[3]
Molecular Formula	C17H13N3O	[3]
Molecular Weight	275.3 g/mol	[3]
Appearance	Solid	[4]
Solubility	DMSO: 23 mg/mL, Ethanol: 13 mg/mL	[3][4]
Storage	Store at -20°C	[3][4]
Purity	≥98%	
Hazard Statement	This material should be considered hazardous until further information becomes available. Do not ingest, inhale, get in eyes, on skin, or on clothing.[4]	

Experimental Protocols for Disposal

The proper disposal of **Tilfrinib** depends on its form (solid, in solution, or as contaminated material).

Protocol 1: Disposal of Unused Solid **Tilfrinib**

- **Do Not Dispose Down the Drain or in General Waste:** Solid chemical waste of this nature should never be disposed of in a manner that could allow it to enter the environment untreated.
- **Segregation:** Collect unused or expired solid **Tilfrinib** in a dedicated, clearly labeled hazardous waste container. The label should include the chemical name ("**Tilfrinib**"), CAS number, and the appropriate hazard warnings.

- **Waste Stream:** This waste should be managed as chemical or pharmaceutical waste, destined for incineration at a licensed facility.
- **Consult EHS:** Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste container.

Protocol 2: Disposal of **Tilfrinib** Solutions

Tilfrinib is soluble in organic solvents like DMSO and ethanol.^{[3][4]} These solutions must be handled as hazardous chemical waste.

- **Collection:** Collect all solutions containing **Tilfrinib** in a designated, leak-proof, and shatter-resistant hazardous waste container. The container must be compatible with the solvent used (e.g., a polyethylene container for organic solvents).
- **Labeling:** Clearly label the container with the full chemical names of all constituents (e.g., "**Tilfrinib** in Dimethyl Sulfoxide"), their approximate concentrations, and appropriate hazard symbols.
- **Segregation:** Do not mix different solvent waste streams unless explicitly permitted by your EHS office.
- **Disposal:** Arrange for pickup and disposal through your institution's hazardous waste management program.

Protocol 3: Disposal of Contaminated Labware

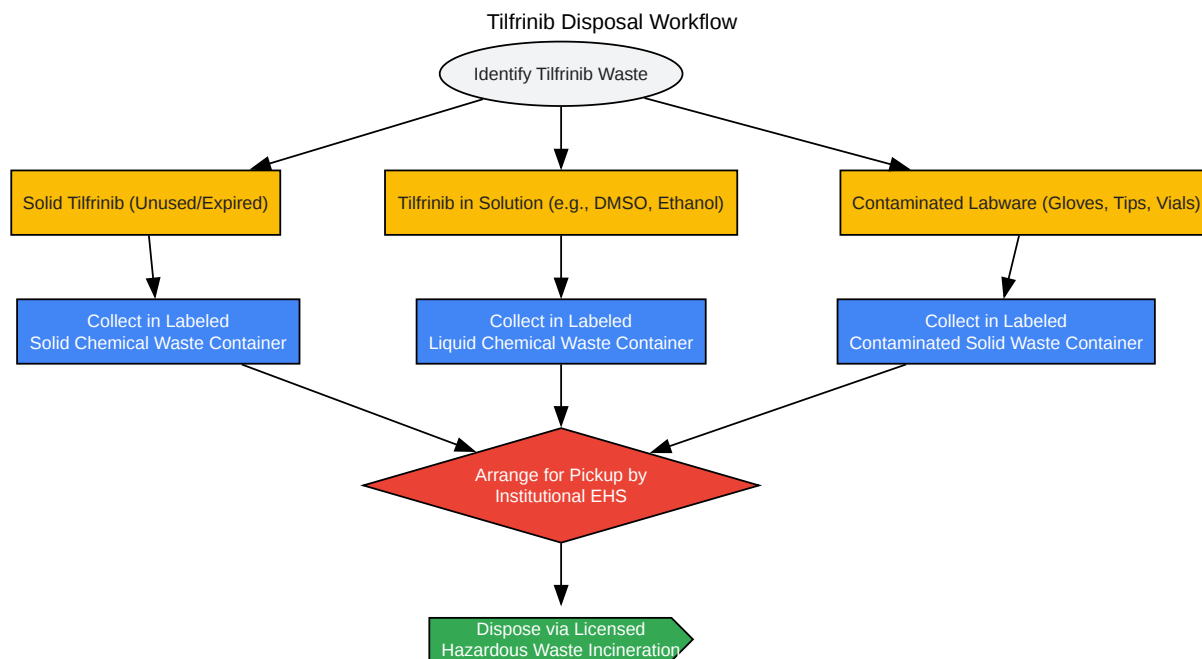
Items such as pipette tips, centrifuge tubes, gloves, and empty vials that have come into direct contact with **Tilfrinib** are considered contaminated waste.

- **Solid Contaminated Waste:**
 - **Collection:** Place all contaminated solid materials in a designated, labeled hazardous waste bag or container. This is often referred to as "chemically contaminated solid waste."
 - **Segregation:** Keep this waste separate from regular trash and biohazardous waste.

- Disposal: The container should be sealed and disposed of through the institutional chemical waste program.
- Contaminated Glassware:
 - Decontamination: If possible and safe, rinse the glassware three times with a suitable solvent (one in which **Tilfrinib** is soluble, like ethanol). The rinsate must be collected and disposed of as liquid chemical waste (see Protocol 2).
 - Disposal of Rinsed Glassware: After thorough rinsing, the glassware can typically be disposed of in a designated broken glass container.^[5] Consult your EHS for specific institutional policies.
 - Disposal of Un-rinsed Glassware: If rinsing is not feasible, the contaminated glassware must be disposed of as hazardous solid waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tilfrinib** waste.



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Caption: Workflow for the safe disposal of different forms of **Tilfrinib** waste.

General Safety and Handling Precautions

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **Tilfrinib** in any form.
- **Ventilation:** Handle solid **Tilfrinib** and prepare solutions in a chemical fume hood to avoid inhalation of dust or vapors.
- **Spill Management:** In the event of a spill, follow your laboratory's established spill cleanup procedure for potent compounds. This typically involves containing the spill, decontaminating

the area with an appropriate solvent, and collecting all cleanup materials as hazardous waste.

- Training: Ensure all personnel handling **Tilfrinib** are trained on its potential hazards and the proper procedures for its use and disposal.

By adhering to these guidelines and maintaining open communication with your institution's safety office, you can ensure the safe and responsible management of **Tilfrinib** waste in your research activities.

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